

A Comparative Guide to Prochloraz Metabolite BTS 40348 Certified Reference Materials

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Compound of Interest

Compound Name: *N*-(2-(2,4,6-Trichlorophenoxy)ethyl)propan-1-amine

Cat. No.: B1228130

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For researchers, scientists, and drug development professionals engaged in the analysis of the fungicide prochloraz and its metabolites, the accuracy and reliability of analytical measurements are paramount. A key component in achieving this is the use of high-quality certified reference materials (CRMs). This guide provides a comprehensive comparison of commercially available CRMs for the prochloraz metabolite BTS 40348, offering insights into their certification, performance data, and the analytical methods for their use.

Comparison of Certified Reference Materials

The selection of a suitable CRM is a critical step in any analytical workflow. It ensures traceability and accuracy of measurements. Below is a comparison of the Prochloraz metabolite BTS 40348 reference materials from two leading suppliers: LGC Standards (Dr. Ehrenstorfer) and Sigma-Aldrich (PESTANAL®).

Data Presentation: Prochloraz Metabolite BTS 40348 Certified Reference Materials

Feature	LGC Standards (Dr. Ehrenstorfer)	Sigma-Aldrich (PESTANAL®)
Product Code	DRE-C16290200	34508
Product Name	Prochloraz metabolite BTS40348	Prochloraz Metabolite BTS40348
Certification	ISO 17034	Analytical Standard
Certified Purity	99.5%	CoA required for specific value
Uncertainty (k=2)	0.5%	CoA required for specific value
Format	Neat	Neat
CAS Number	67747-01-7	67747-01-7
Molecular Formula	C ₁₁ H ₁₄ Cl ₃ NO	C ₁₁ H ₁₄ Cl ₃ NO
Molecular Weight	282.59	282.59

Note: The Certificate of Analysis (CoA) for the Sigma-Aldrich PESTANAL® product is not publicly available and must be requested from the supplier. When evaluating this or any other reference material, it is crucial to obtain the CoA to verify the certified purity, its associated uncertainty, and the traceability of the certification.

The Importance of ISO 17034 Certification

LGC Standards' Prochloraz metabolite BTS 40348 is produced under ISO 17034 accreditation. This international standard is the highest level of quality assurance for reference material producers. It guarantees that the material has been produced and certified according to strict guidelines covering production, characterization, and data reporting, ensuring its suitability for use as a calibrant in analytical measurements.

Experimental Protocols: Analysis of Prochloraz and its Metabolites

A robust analytical method is essential for the accurate quantification of prochloraz and its metabolites in various matrices. The following is a detailed protocol for the analysis of

prochloraz and its metabolites, including BTS 40348, in fruits and vegetables using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

- Homogenization: Weigh 10 g of a homogenized fruit or vegetable sample into a 50 mL centrifuge tube.
- Extraction: Add 10 mL of acetonitrile to the tube. Cap and shake vigorously for 1 minute.
- Salting Out: Add the QuEChERS salt packet (containing magnesium sulfate, sodium chloride, sodium citrate tribasic dihydrate, and sodium citrate dibasic sesquihydrate). Immediately cap and shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at ≥ 3000 rcf for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer a 1 mL aliquot of the upper acetonitrile layer to a d-SPE tube containing primary secondary amine (PSA) sorbent and magnesium sulfate.
- Final Centrifugation: Vortex for 30 seconds and then centrifuge at high speed for 5 minutes.
- Dilution and Filtration: Take an aliquot of the cleaned extract and dilute it with an appropriate solvent (e.g., mobile phase) before filtering through a 0.22 μm filter into an autosampler vial for LC-MS/MS analysis.

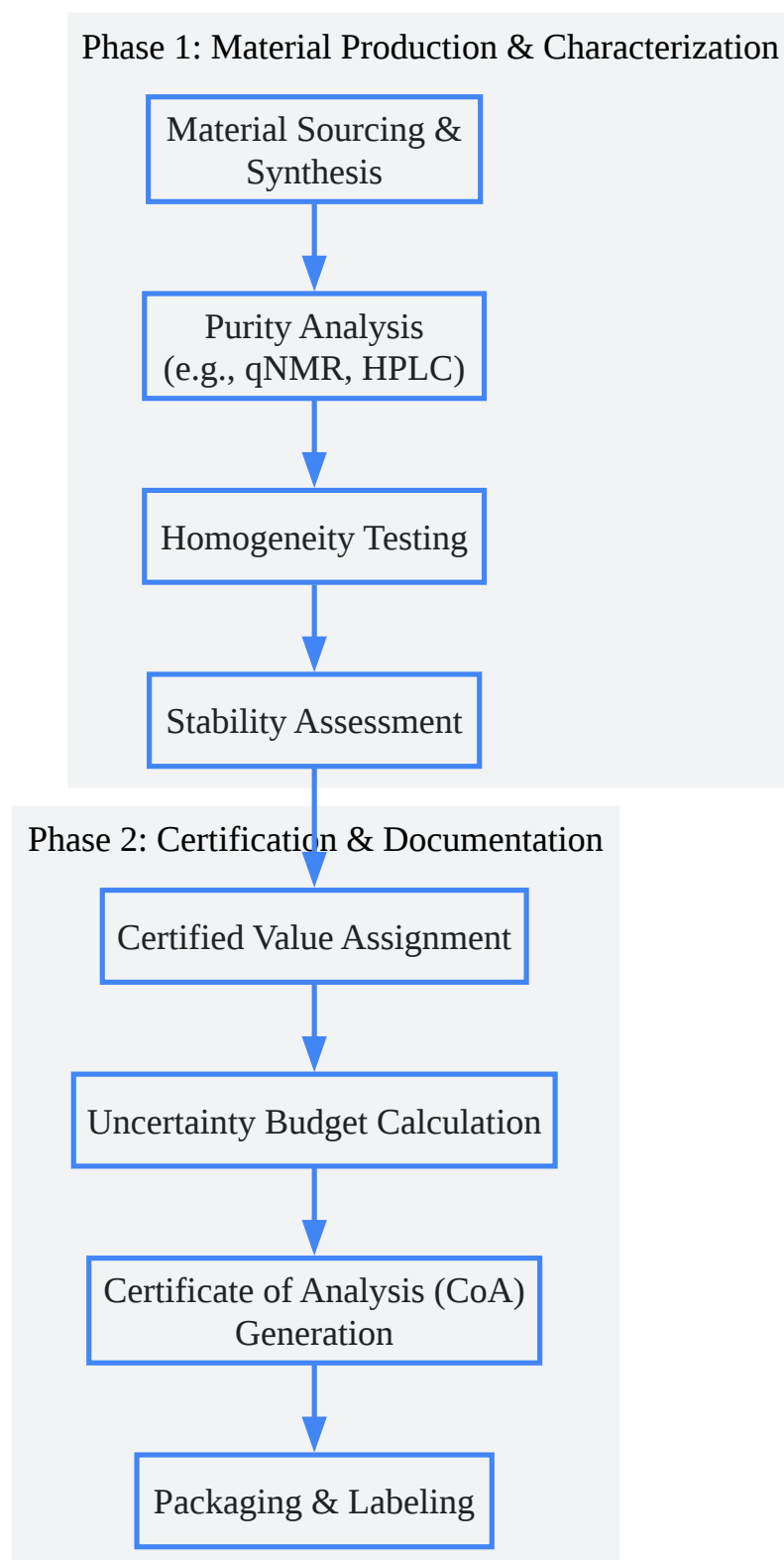
LC-MS/MS Analysis

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μm).
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and methanol or acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.3 mL/min.

- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode for Prochloraz and its metabolite BTS 40348.
- Multiple Reaction Monitoring (MRM): Monitor at least two specific precursor-to-product ion transitions for each analyte for quantification and confirmation. The specific MRM transitions for BTS 40348 would need to be optimized on the specific instrument but would be derived from its molecular weight.

Mandatory Visualizations

Reference Material Certification Workflow



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Caption: Workflow for the certification of a reference material.

Analytical Workflow for Prochloraz Metabolite BTS 40348



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Caption: Analytical workflow for BTS 40348 determination.

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